

# avoiding tissue cracking in PARAPLAST PLUS blocks

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## Compound of Interest

Compound Name: PARAPLAST PLUS

Cat. No.: B1176158

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## Technical Support Center: Paraplast Plus

Welcome to the Technical Support Center for **Paraplast Plus**. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during the paraffin embedding process, specifically focusing on the prevention of tissue cracking in **Paraplast Plus** blocks.

## Troubleshooting Guide: Avoiding Tissue Cracking

Tissue cracking in **Paraplast Plus** blocks is a common artifact that can compromise sample integrity and hinder downstream analysis. The following section provides a systematic approach to troubleshooting and preventing this issue.

### Problem: Cracks appearing in the Paraplast Plus block or within the embedded tissue.

Potential Cause 1: Inadequate or Improper Tissue Processing

Proper tissue processing is the foundation of high-quality paraffin blocks. Errors in fixation, dehydration, clearing, or infiltration can all lead to tissue brittleness and subsequent cracking.

Solutions:

- **Fixation:** Ensure tissues are thoroughly fixed in 10% neutral buffered formalin for an adequate duration, typically 6-24 hours depending on tissue size and type.[\[1\]](#)[\[2\]](#) Incomplete fixation will result in poor downstream processing.
- **Dehydration:** Use a graded series of ethanol (e.g., 70%, 80%, 95%, 100%) to gradually remove water from the tissue.[\[1\]](#)[\[3\]](#) Abrupt changes in alcohol concentration can cause excessive tissue hardening and shrinkage. Ensure each step is long enough for complete dehydration. Over-dehydration can also make tissues brittle.
- **Clearing:** Complete removal of the dehydrating agent (ethanol) by a clearing agent (e.g., xylene) is crucial.[\[1\]](#) Residual alcohol will prevent proper paraffin infiltration. Ensure sufficient time in multiple changes of the clearing agent.
- **Infiltration:** Infiltrate with **Paraplast Plus** at the correct temperature, which has a melting point of 56-57°C.[\[1\]](#)[\[4\]](#) Overheating the paraffin can damage the tissue and make it brittle. Ensure at least three changes of paraffin to completely remove the clearing agent.[\[5\]](#)

#### Potential Cause 2: Suboptimal Embedding Technique

The embedding process itself plays a critical role in the final block quality. Rapid or uneven cooling is a primary cause of cracking in the paraffin wax.

##### Solutions:

- **Cooling Rate:** Avoid cooling the blocks too quickly.[\[6\]](#) Placing hot molds directly on a very cold surface can induce stress and cause the paraffin to crack. Allow the blocks to cool at room temperature for a short period before transferring them to a cold plate. Placing a few layers of tissue paper or kimwipes on the cooling plate can also help to slow down the cooling process.[\[2\]](#)
- **Block Temperature for Sectioning:** Do not freeze the blocks, as this can introduce artifacts and cause cracking.[\[7\]](#)[\[8\]](#) For sectioning, chill the blocks on a cold plate or in an ice bath to achieve a consistent temperature between the tissue and the wax.[\[7\]](#)[\[9\]](#)

#### Potential Cause 3: Issues with **Paraplast Plus** or Reagents

The quality of the embedding medium and processing reagents is paramount.

#### Solutions:

- **Paraffin Quality:** Use fresh, high-quality **Paraplast Plus**. Old or contaminated wax can lead to poor infiltration and brittle blocks.
- **Reagent Maintenance:** Regularly rotate and change processing reagents (alcohols and clearing agents) to prevent contamination with water and ensure their effectiveness.<sup>[3]</sup>

## Frequently Asked Questions (FAQs)

Q1: Why are my **Paraplast Plus** blocks cracking even though I follow a standard processing protocol?

A1: Even with a standard protocol, variations in tissue type, size, and density can affect the outcome. Fatty tissues, for instance, require longer processing times, particularly in the clearing and infiltration steps, to ensure complete removal of lipids and full paraffin infiltration.<sup>[2][10]</sup> The DMSO in **Paraplast Plus** aids in the infiltration of dense and difficult-to-process tissues, but optimizing the processing schedule for your specific sample type is still crucial.<sup>[1][3][4][11][12][13]</sup>

Q2: Can the temperature of the embedding center's hot plate and cold plate contribute to cracking?

A2: Yes. The hot plate should be maintained at a temperature just above the melting point of **Paraplast Plus** (56-57°C) to keep it molten without overheating the tissue.<sup>[1][4]</sup> The cold plate temperature should be cool enough to solidify the block in a reasonable time but not so cold that it causes rapid, uneven cooling, which leads to cracking.<sup>[9][14]</sup>

Q3: Does the orientation of the tissue in the mold affect cracking?

A3: While tissue orientation primarily affects the plane of sectioning, improper embedding technique, such as taking too long to orient the tissue, can cause the paraffin in the mold to cool prematurely before the cassette is placed on top, potentially leading to cracks.<sup>[15]</sup>

Q4: I'm working with a particularly delicate or dense tissue. Are there any specific recommendations for using **Paraplast Plus**?

A4: **Paraplast Plus** is specifically recommended for large and difficult-to-process tissues due to the presence of DMSO, which enhances infiltration.<sup>[1][3][4][11][12][13]</sup> For delicate tissues, you might consider a shorter, gentler processing schedule.<sup>[10]</sup> For dense tissues, ensure adequate time in each processing step, particularly fixation, clearing, and infiltration. Using a vacuum during infiltration can also improve penetration.<sup>[9]</sup>

## Data Presentation

The following table summarizes recommended processing parameters to help avoid tissue cracking. Note that these are general guidelines, and optimization for specific tissue types and sizes is recommended.

Parameter	Recommendation	Rationale
Tissue Thickness	$\leq 4\text{-}5\text{ mm}$	Thicker sections require significantly longer processing times to ensure complete reagent penetration.[1]
Fixation Time	6 - 24 hours in 10% NBF	Ensures complete cross-linking of proteins, preserving tissue integrity.[1][2]
Dehydration	Graded alcohols (e.g., 70%, 80%, 95%, 100%)	Prevents drastic osmotic changes that can lead to tissue hardening and distortion.[1][3]
Clearing	Multiple changes of xylene or xylene substitute	Complete removal of alcohol is essential for proper paraffin infiltration.[1]
Infiltration Temperature	58 - 60°C	Slightly above the melting point of Paraplast Plus (56-57°C) to ensure it remains molten without overheating the tissue.[1][4]
Number of Paraffin Changes	Minimum of 3	Ensures complete removal of the clearing agent.[5]
Block Cooling	Gradual cooling at room temperature before cold plate	Prevents stress fractures in the paraffin caused by rapid temperature changes.[6]

## Experimental Protocols

### Standard Tissue Processing Protocol for Tissues $\leq 4\text{mm}$ Thick

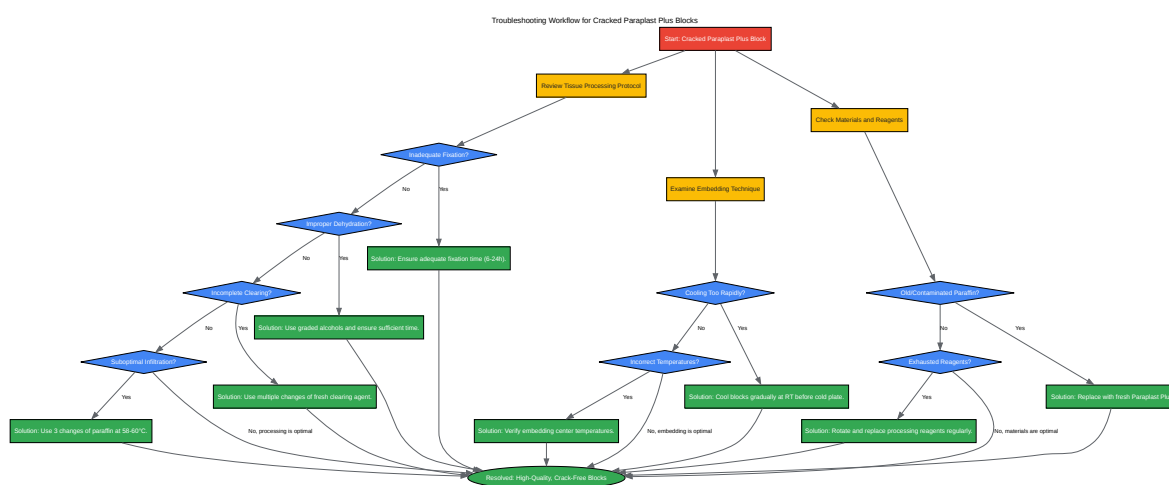
This protocol is a general guideline and should be optimized for your specific tissue type and laboratory conditions.

- Fixation: Fix tissue in 10% Neutral Buffered Formalin for 6-24 hours.
- Dehydration:
  - 70% Ethanol: 60 minutes
  - 80% Ethanol: 60 minutes
  - 95% Ethanol: 60 minutes
  - 100% Ethanol I: 60 minutes
  - 100% Ethanol II: 60 minutes
  - 100% Ethanol III: 90 minutes
- Clearing:
  - Xylene I: 60 minutes
  - Xylene II: 60 minutes
  - Xylene III: 90 minutes
- Infiltration with **Paraplast Plus**:
  - **Paraplast Plus** I: 60 minutes (under vacuum if available)
  - **Paraplast Plus** II: 60 minutes (under vacuum if available)
  - **Paraplast Plus** III: 90 minutes (under vacuum if available)
- Embedding:
  - Embed tissue in a pre-warmed mold with fresh, molten **Paraplast Plus**.
  - Orient the tissue as required.
  - Place the labeled cassette on top of the mold.

- Allow the block to cool at room temperature for 10-15 minutes until a thin film forms on the surface.
- Transfer the block to a cold plate set at approximately 4°C to completely solidify.

## Mandatory Visualization

Below is a troubleshooting workflow to diagnose and resolve the issue of cracked **Paraplast Plus** blocks.



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Troubleshooting workflow for cracked blocks.



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